

An In-depth Technical Guide to the Nuclear Stability of Barium-135

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Compound of Interest

Compound Name: Barium-135

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This technical guide provides a comprehensive overview of the nuclear properties of **Barium-135**, addressing its stability. The document summarizes key quantitative data, outlines the experimental methodologies for determining isotope stability, and presents visual diagrams to illustrate fundamental nuclear concepts.

Executive Summary: Barium-135 is a Stable Isotope

Barium-135 (^{135}Ba) is a stable, non-radioactive isotope of barium.[1][2][3][4] It is one of the seven naturally occurring isotopes of barium, six of which are stable.[2] With an atomic number of 56 and a neutron number of 79, **Barium-135** has a natural abundance of approximately 6.59%.[3][4][5][6] While the ground state of **Barium-135** is stable, it is important to distinguish it from its metastable isomer, **Barium-135m** ($^{135\text{m}}\text{Ba}$), which is radioactive and decays to the stable ^{135}Ba state.[2][7]

Nuclear and Physical Properties

The fundamental properties of **Barium-135** are crucial for its application in various scientific fields, including nuclear physics research and Nuclear Magnetic Resonance (NMR) studies.[2][3] A summary of these properties is presented in the table below.

| Property | Value |
|--------------------|-------------------|
| Symbol | ^{135}Ba |
| Radioactive | No (Stable) |
| Atomic Number (Z) | 56 |
| Mass Number (A) | 135 |
| Neutron Number (N) | 79 |
| Atomic Mass | 134.9056886 u |
| Natural Abundance | 6.59% |
| Spin | 3/2+ |
| Half-life | Stable |

The Radioactive Isomer: Barium-135m

Barium-135 has a metastable nuclear isomer, **Barium-135m** ($^{135\text{m}}\text{Ba}$), which is radioactive.[2]
[7] This excited state of the **Barium-135** nucleus has a measurable half-life of approximately 28.7 hours.[2][7][8] It decays to the stable ground state of **Barium-135** through a process called isomeric transition (IT).[2][8] This decay process involves the emission of a gamma-ray photon with an energy of 268 keV.[2][9]

| Property | Value |
|------------------|----------------------------|
| Symbol | $^{135\text{m}}\text{Ba}$ |
| Radioactive | Yes |
| Half-life | ~28.7 hours |
| Decay Mode | Isomeric Transition (IT) |
| Daughter Isotope | ^{135}Ba (Stable) |
| Emission | Gamma-ray photon (268 keV) |

Experimental Determination of Isotopic Stability

The stability of an isotope like **Barium-135** is determined through a variety of experimental techniques designed to detect any signs of radioactive decay. The absence of detectable decay over extended observation periods, within the limits of the instrumentation, leads to the classification of an isotope as stable.

Mass Spectrometry

Isotope Ratio Mass Spectrometry (IRMS) is a fundamental technique for determining the presence and abundance of different isotopes in a sample.^{[7][8]}

Experimental Protocol:

- **Sample Preparation:** A sample containing barium is purified and ionized.
- **Acceleration:** The ions are accelerated into a magnetic field.
- **Separation:** The magnetic field deflects the ions based on their mass-to-charge ratio. Lighter isotopes are deflected more than heavier ones.
- **Detection:** A detector measures the abundance of each isotope.

By analyzing geological samples of varying ages, scientists can determine if the isotopic ratios have changed over time due to radioactive decay. For stable isotopes like **Barium-135**, the natural abundance remains constant.

Radiation Detection

To confirm that an isotope is not radioactive, scientists use highly sensitive detectors to look for any emitted particles (alpha, beta) or photons (gamma rays).

Common Detector Types:

- **Geiger-Müller Counters:** These detectors use a gas-filled tube that conducts electricity when radiation passes through it, generating a measurable pulse.

- **Scintillation Counters:** These use materials that emit light when struck by radiation. The light is then converted into an electrical signal.
- **Semiconductor Detectors:** These detectors, often made of germanium or silicon, produce a signal proportional to the energy of the incident radiation, allowing for precise energy measurements.

Experimental Protocol:

- A highly purified sample of the isotope in question is placed in a well-shielded environment to minimize background radiation.
- One or more types of radiation detectors are positioned to monitor the sample.
- Data is collected over a long period. The absence of a signal above the background noise indicates that the isotope is stable.

Visualizing Nuclear Stability and Decay

The following diagrams illustrate the concepts of nuclear stability and the decay process of **Barium-135m**.

Caption: Relationship of stable ^{135}Ba to its unstable isobars.

Caption: Decay of metastable $^{135\text{m}}\text{Ba}$ to stable ^{135}Ba .

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